

Safety and Handling of 4-(4-Formylphenoxy)benzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Formylphenoxy)benzonitrile

Cat. No.: B1299947

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **4-(4-Formylphenoxy)benzonitrile** (CAS No. 90178-71-5). The information is compiled from available Safety Data Sheets (SDS) and chemical databases to ensure a high standard of safety in a laboratory and research environment.

Chemical Identification and Properties

4-(4-Formylphenoxy)benzonitrile is an aromatic compound featuring both a nitrile and a formyl group. These functional groups make it a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds.


Property	Value
CAS Number	90178-71-5
Molecular Formula	C ₁₄ H ₉ NO ₂
Molecular Weight	223.23 g/mol
Synonyms	4-(4-Cyanophenoxy)benzaldehyde

Hazard Identification and Classification

According to available safety data, **4-(4-Formylphenoxy)benzonitrile** is classified as a hazardous substance. The primary hazards are related to eye and skin irritation.[\[1\]](#)

Hazard Class	GHS Classification
Serious Eye Damage/Irritation	Category 2A
Skin Sensitization	Category 1

GHS Pictograms:

 alt text

Signal Word:Warning

Hazard Statements:

- H317: May cause an allergic skin reaction.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P272: Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[1\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.[\[1\]](#)
- P337 + P313: If eye irritation persists: Get medical advice/attention.

- P362 + P364: Take off contaminated clothing and wash it before reuse.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Experimental Protocols and Handling

While specific experimental protocols for this compound are not widely published, general safe handling procedures for similar aromatic aldehydes and nitriles should be strictly followed.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is strongly recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat, long pants, and closed-toe shoes.

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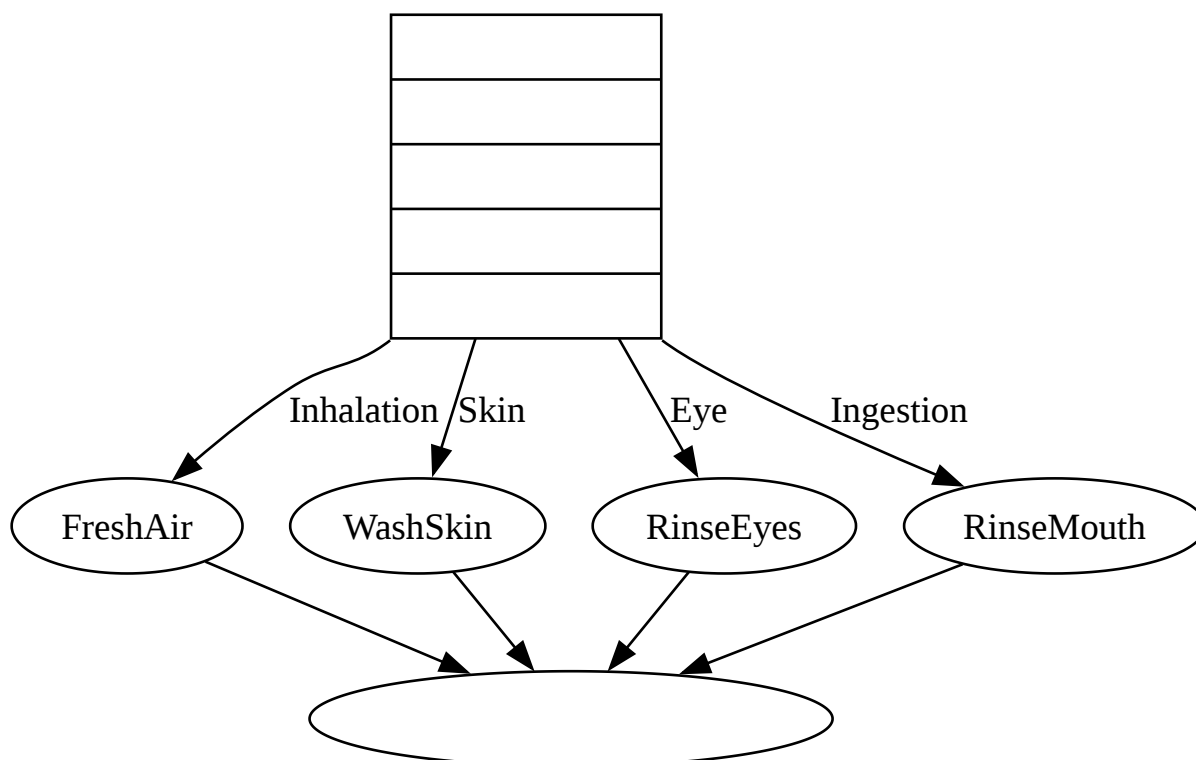
Handling and Storage

- Handling: Use in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or fumes. Avoid contact with skin and eyes.[2] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor.[1]
Skin Contact	Immediately wash off with soap and plenty of water.[1] If skin irritation or rash occurs, get medical advice/attention.[1] Take off contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[1] Consult a doctor.



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Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Accidental Release:
 - Ensure adequate ventilation.
 - Wear appropriate personal protective equipment.
 - Avoid dust formation.
 - Sweep up and shovel.
 - Do not let product enter drains.
 - Dispose of in a suitable, closed container.

Toxicological Information

Detailed toxicological data for **4-(4-Formylphenoxy)benzonitrile**, such as LD50 or LC50 values, are not currently available in public databases. Researchers should handle this compound with the caution appropriate for a substance with unknown long-term toxicological effects.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

Disclaimer

This guide is intended for informational purposes only and is based on currently available data. It is not a substitute for a comprehensive risk assessment, which should be conducted by qualified professionals before handling this chemical. All users should consult the most current Safety Data Sheet provided by the supplier.

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References

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